

"8-Chloro-10H-phenothiazin-3-ol" spectroscopic data (NMR, IR, MS)

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Compound of Interest

Compound Name: 8-Chloro-10H-phenothiazin-3-ol

CAS No.: 2002-32-6

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An In-Depth Technical Guide to the Spectroscopic Characterization of **8-Chloro-10H-phenothiazin-3-ol**

Authored by a Senior Application Scientist

This guide provides a detailed analysis of the expected spectroscopic signature of **8-Chloro-10H-phenothiazin-3-ol**, a heterocyclic compound belonging to the phenothiazine class. Phenothiazine and its derivatives are of significant interest in medicinal chemistry and materials science, acting as scaffolds for antipsychotic, antihistaminic, and antioxidant agents.^[1] Given the limited availability of published experimental data for this specific analyte, this document serves as a predictive guide for researchers, outlining the theoretical spectroscopic characteristics based on first principles and data from analogous structures. The methodologies for acquiring and interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data are detailed to provide a self-validating framework for the characterization of newly synthesized batches of this compound.

Molecular Structure and Physicochemical Properties

A thorough understanding of the molecular structure is paramount for the accurate interpretation of spectroscopic data.

- Molecular Formula: $C_{12}H_8ClNOS$ [2]
- Molecular Weight: 249.72 g/mol [2]
- Core Structure: A tricyclic system with a central thiazine ring flanked by two benzene rings.
- Key Functional Groups:
 - Secondary Amine (N-H) at position 10.
 - Phenolic Hydroxyl (-OH) at position 3.
 - Thioether (-S-) linkage.
 - Aromatic Chloride (-Cl) at position 8.

Caption: Molecular structure of **8-Chloro-10H-phenothiazin-3-ol** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules.

Predicted 1H NMR Spectrum (500 MHz, DMSO- d_6)

The choice of DMSO- d_6 as a solvent is strategic; its polarity will solubilize the compound, and the acidic protons (N-H and O-H) will be observable as broad singlets.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)	Rationale
H-N10	~8.5 - 9.5	br s	-	The N-H proton of the phenothiazine core is typically deshielded and appears as a broad singlet.
H-O3	~9.0 - 10.0	br s	-	Phenolic protons are acidic and their chemical shift is concentration-dependent. They appear as a broad singlet.
H-7	~7.1 - 7.3	d	$J \approx 8.5$	Ortho-coupled to H-6.
H-6	~6.8 - 7.0	dd	$J \approx 8.5, 2.2$	Ortho-coupled to H-7 and meta-coupled to H-9.
H-9	~7.0 - 7.2	d	$J \approx 2.2$	Meta-coupled to H-6. Deshielded by the chloro-substituent at C8.
H-1	~6.7 - 6.9	d	$J \approx 8.0$	Ortho-coupled to H-2.
H-2	~6.5 - 6.7	dd	$J \approx 8.0, 2.5$	Ortho-coupled to H-1 and meta-coupled to H-4.

Shielded by the -
OH group.

H-4	~6.6 - 6.8	d	$J \approx 2.5$	Meta-coupled to H-2.
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Predicted ^{13}C NMR Spectrum (125 MHz, DMSO- d_6)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
C-3	~150 - 155	Aromatic carbon bearing the -OH group, significantly deshielded.
C-8	~128 - 132	Aromatic carbon bearing the -Cl group.
C-4a, C-5a, C-9a, C-10a	~115 - 145	Quaternary carbons involved in ring junctions. Their exact assignment would require 2D NMR (HMBC).
C-1, C-2, C-4, C-6, C-7, C-9	~110 - 130	Aromatic CH carbons. The specific shifts are influenced by the proximity of the heteroatoms and substituents.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **8-Chloro-10H-phenothiazin-3-ol** in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
- Instrumentation: Utilize a 500 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a standard one-pulse proton spectrum.
 - Set a spectral width of approximately 16 ppm.

- Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
- Acquire at least 16 scans for a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - Set a spectral width of approximately 220 ppm.
 - Use a 45-degree pulse angle and a relaxation delay of 2 seconds.
 - Acquire several thousand scans (e.g., 2048) as ¹³C has a low natural abundance.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ¹H spectrum to the residual DMSO peak at 2.50 ppm and the ¹³C spectrum to the DMSO peak at 39.52 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is ideal for identifying the key functional groups present in the molecule.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3300 - 3500	N-H Stretch	Secondary Amine
~3200 - 3400 (broad)	O-H Stretch	Phenolic Hydroxyl
~3000 - 3100	C-H Stretch	Aromatic
~1580 - 1610	C=C Stretch	Aromatic Ring
~1200 - 1350	C-N Stretch	Aromatic Amine
~1150 - 1250	C-O Stretch	Phenol
~1000 - 1100	C-Cl Stretch	Aryl Chloride
~650 - 750	C-S Stretch	Thioether

Experimental Protocol: IR Data Acquisition (ATR)

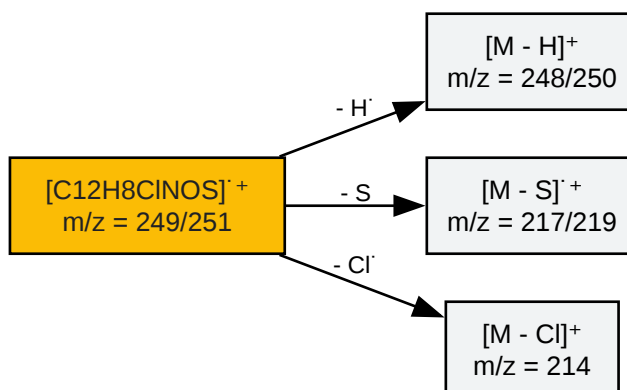
- **Sample Preparation:** Place a small amount (1-2 mg) of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- **Data Acquisition:**
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to the sample using the ATR anvil to ensure good contact.
 - Collect the sample spectrum over the range of 4000-400 cm^{-1} .
 - Co-add at least 32 scans to improve the signal-to-noise ratio.
- **Data Processing:** The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which is crucial for confirming its identity.

Predicted Mass Spectrum (Electron Ionization - EI)

- **Molecular Ion (M^+):** A prominent molecular ion peak is expected at m/z 249.
- **Isotopic Pattern:** Due to the presence of chlorine, an $M+2$ peak at m/z 251 will be observed with an intensity of approximately one-third of the M^+ peak, which is characteristic of a monochlorinated compound.
- **Key Fragmentations:** Phenothiazines typically undergo fragmentation through the loss of the N-H proton, cleavage of the thiazine ring, or loss of substituents.



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Caption: Plausible fragmentation pathway for **8-Chloro-10H-phenothiazin-3-ol** under EI-MS.

Experimental Protocol: MS Data Acquisition (EI-GC/MS)

- Sample Preparation: Dissolve a small amount of the sample (~1 mg/mL) in a volatile organic solvent such as methanol or dichloromethane.
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC/MS) with an electron ionization (EI) source.
- GC Conditions:
 - Inject 1 μ L of the sample solution.
 - Use a suitable capillary column (e.g., DB-5ms).
 - Employ a temperature program, for example, starting at 100 $^{\circ}$ C and ramping to 300 $^{\circ}$ C at 10 $^{\circ}$ C/min to ensure volatilization of the analyte.
- MS Conditions:
 - Set the ion source to electron ionization (EI) mode at 70 eV.
 - Scan a mass range from m/z 40 to 400.
- Data Analysis: Identify the peak corresponding to the analyte in the total ion chromatogram (TIC) and analyze the corresponding mass spectrum for the molecular ion and characteristic

fragments.

Conclusion and Best Practices

This guide provides a comprehensive, albeit predictive, spectroscopic analysis of **8-Chloro-10H-phenothiazin-3-ol**. When characterizing a newly synthesized sample, it is crucial to employ a multi-technique approach. The convergence of data from NMR, IR, and MS, matching the predictions outlined herein, will provide a high degree of confidence in the structural assignment. For unambiguous assignment of all proton and carbon signals, advanced 2D NMR experiments such as COSY, HSQC, and HMBC are highly recommended. These protocols and predictions form a robust framework for researchers and drug development professionals working with novel phenothiazine derivatives.

References

- Abdula, A.M., et al. (2024). Design, synthesis, and molecular docking of new phenothiazine incorporated N-Mannich bases as promising antimicrobial agents. *Heliyon*, 10(e28573). Available at: [\[Link\]](#)
- Tykarska, E., et al. (2022). Synthesis and Spectroscopic Characterization of Selected Phenothiazines and Phenazines Rationalized Based on DFT Calculation. *Molecules*, 27(21), 7578. Available at: [\[Link\]](#)
- ChemSynthesis. (n.d.). **8-chloro-10H-phenothiazin-3-ol**. Retrieved December 22, 2025, from [\[Link\]](#)

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Sources

- [1. Synthesis and Spectroscopic Characterization of Selected Phenothiazines and Phenazines Rationalized Based on DFT Calculation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. chemsynthesis.com \[chemsynthesis.com\]](#)

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